

Standard Operating Procedure: Proper Disposal of Usp1-IN-12

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Compound of Interest

Compound Name: Usp1-IN-12

Cat. No.: B15582139

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Disclaimer: A specific Safety Data Sheet (SDS) for **Usp1-IN-12** was not located. The following disposal procedures are based on general best practices for the handling and disposal of potentially hazardous research chemicals in a laboratory setting. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific regulations and guidance.

This document provides essential safety and logistical information for the proper disposal of **Usp1-IN-12**, a potent ubiquitin-specific protease 1 (USP1) inhibitor used in cancer research.^[1] Adherence to these guidelines is critical to ensure personnel safety and environmental compliance.

I. Hazard Assessment and Waste Classification

Given that **Usp1-IN-12** is a bioactive small molecule inhibitor, it should be treated as a hazardous chemical waste.^[2] Improper disposal, such as drain disposal or mixing with general waste, is prohibited.^{[3][4]} All waste containing **Usp1-IN-12**, including pure compound, solutions, and contaminated materials, must be segregated and disposed of through a licensed hazardous waste disposal service.

Quantitative Data Summary for Chemical Waste Handling

Parameter	Guideline	Regulatory Context
Waste Accumulation Volume Limit	< 25 gallons per laboratory	Research Safety Guideline[4]
P-listed Reactive Waste Limit	< 1 quart	Research Safety Guideline[4]
Storage Time in Satellite Accumulation Area (SAA)	Up to 1 year (partially full, closed, labeled)	Central Washington University Guidelines[5]
Removal from SAA after Full	Within 3 days	Central Washington University Guidelines[5]
Container Rinsing Procedure	Triple rinse; first rinse collected as chemical waste	IISc Bangalore Guidelines[6]

II. Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for the disposal of **Usp1-IN-12** waste.

Personnel Protective Equipment (PPE) Required:

- Safety Goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory Coat

Materials Required:

- Designated hazardous waste container (chemically compatible, leak-proof, with a secure lid) [7]
- Hazardous waste labels
- Secondary containment bin
- Spill kit for chemical spills

Step 1: Waste Segregation

- Solid Waste: Collect unused or expired **Usp1-IN-12** powder in its original container or a clearly labeled, sealed waste container.
- Liquid Waste: Collect all solutions containing **Usp1-IN-12** (e.g., from experiments, stock solutions) in a designated, leak-proof liquid waste container. Do not mix with other incompatible waste streams. For instance, avoid mixing with strong oxidizing acids or bases.
[4][8]
- Contaminated Labware: Dispose of chemically contaminated items such as pipette tips, tubes, and gloves in a designated solid waste container.[4] Sharps, such as needles or blades, must be placed in a designated, puncture-resistant sharps container for chemically contaminated sharps.[4]

Step 2: Waste Container Management

- Labeling: Immediately label the waste container with a hazardous waste tag upon adding the first amount of waste.[5] The label must include:
 - The words "Hazardous Waste"
 - Full chemical name: "**Usp1-IN-12**"
 - Accumulation start date
 - Principal investigator's name and contact information
- Storage: Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[5] The SAA must be under the control of laboratory personnel and away from drains or sources of ignition.[7] The container should be kept in a secondary containment bin to mitigate spills.
- Container Integrity: Ensure the container is always kept closed, except when adding waste.
[5] Regularly inspect the container for any signs of leakage or degradation.[7]

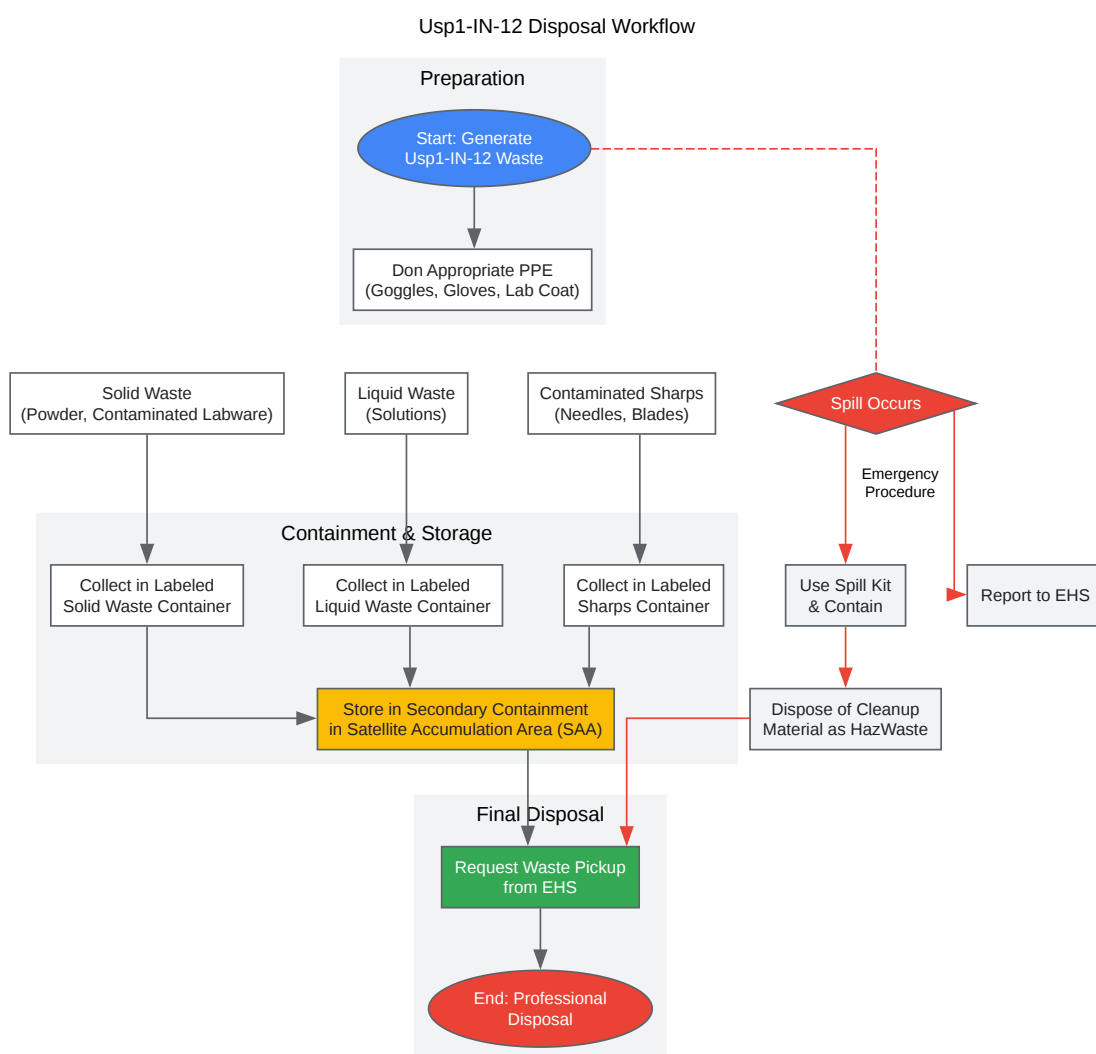
Step 3: Arranging for Disposal

- Once the waste container is full or has reached the storage time limit, arrange for its pickup by your institution's EHS department or a contracted hazardous waste disposal company.
- Follow your institution's specific procedures for requesting a waste pickup.

III. Emergency Procedures

- Spills: In case of a spill, evacuate the immediate area. If safe to do so, use a chemical spill kit to contain and absorb the spill. Place the cleanup materials in a sealed bag and dispose of it as hazardous waste. Report the spill to your laboratory supervisor and EHS department.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.
 - Inhalation: Move to fresh air.
 - Seek immediate medical attention after any exposure and provide the medical personnel with information about the chemical.

Visual Workflow for Usp1-IN-12 Disposal



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Caption: Logical workflow for the safe disposal of **Usp1-IN-12** waste.

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